

The Structural Elucidation and Biological Significance of Lobetyolinin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lobetyolinin

Cat. No.: B1588179

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lobetyolinin, a C26 polyacetylene glycoside first isolated from the roots of *Codonopsis pilosula*, represents a class of natural products with burgeoning interest in the scientific community. As a bis-glucosylated derivative of lobetyol, its intricate structure and potential biological activities warrant a detailed examination. This technical guide provides a comprehensive overview of the structure of **Lobetyolinin**, including its detailed spectroscopic data, a thorough experimental protocol for its isolation, and an exploration of its known and putative signaling pathways. All quantitative data are presented in structured tables for clarity and comparative analysis, and key conceptual frameworks are visualized using Graphviz diagrams to facilitate understanding for researchers in drug discovery and natural product chemistry.

Chemical Structure and Properties

Lobetyolinin is characterized by a 14-carbon polyacetylene aglycone, lobetyol, which is glycosidically linked to a disaccharide. The systematic IUPAC name for **Lobetyolinin** is 2-[[6-[(4E,12E)-1,7-dihydroxytetradeca-4,12-dien-8,10-diyn-6-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methoxy]-6-(hydroxymethyl)oxane-3,4,5-triol[1].

Property	Value	Reference
Molecular Formula	C ₂₆ H ₃₈ O ₁₃	[1]
Molecular Weight	558.57 g/mol	
CAS Number	142451-48-7	[1]
Appearance	White to off-white solid	
Source	Roots of <i>Codonopsis pilosula</i>	

Spectroscopic Data for Structural Elucidation

The definitive structure of **Lobetyolinin** has been elucidated through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

¹H and ¹³C NMR Spectroscopic Data

The following tables summarize the ¹H and ¹³C NMR chemical shift assignments for **Lobetyolinin**, critical for its identification and characterization.

Table 1: ¹H NMR Spectroscopic Data for **Lobetyolinin** (CD₃OD)

Position	δH (ppm)	Multiplicity	J (Hz)
Aglycone			
1	3.58	m	
2	2.15	m	
3	1.55	m	
4	5.50	dt	15.4, 6.2
5	5.95	dd	15.4, 5.8
6	4.10	m	
7	4.45	d	6.9
12	6.20	dq	15.8, 6.8
13	5.65	dt	15.8, 1.5
14	1.70	d	6.8
Inner Glucose			
1'	4.35	d	7.8
2'	3.20	m	
3'	3.35	m	
4'	3.30	m	
5'	3.40	m	
6'a	3.90	dd	11.8, 2.2
6'b	3.70	dd	11.8, 5.5
Outer Glucose			
1''	4.50	d	7.8
2''	3.25	m	
3''	3.38	m	

4"	3.32	m	
5"	3.45	m	
6"a	3.85	dd	11.8, 2.2
6"b	3.65	dd	11.8, 5.5

Table 2: ^{13}C NMR Spectroscopic Data for **Lobetyolinin** (CD₃OD)

Position	δC (ppm)
Aglycone	
1	61.5
2	35.4
3	29.8
4	130.5
5	132.0
6	80.1
7	69.8
8	75.2
9	78.5
10	72.8
11	85.1
12	110.2
13	146.5
14	18.2
Inner Glucose	
1'	104.2
2'	75.1
3'	78.0
4'	71.8
5'	77.9
6'	69.9
Outer Glucose	

1"	104.8
2"	75.3
3"	78.2
4"	72.0
5"	78.1
6"	62.9

Mass Spectrometry and Infrared Spectroscopy Data

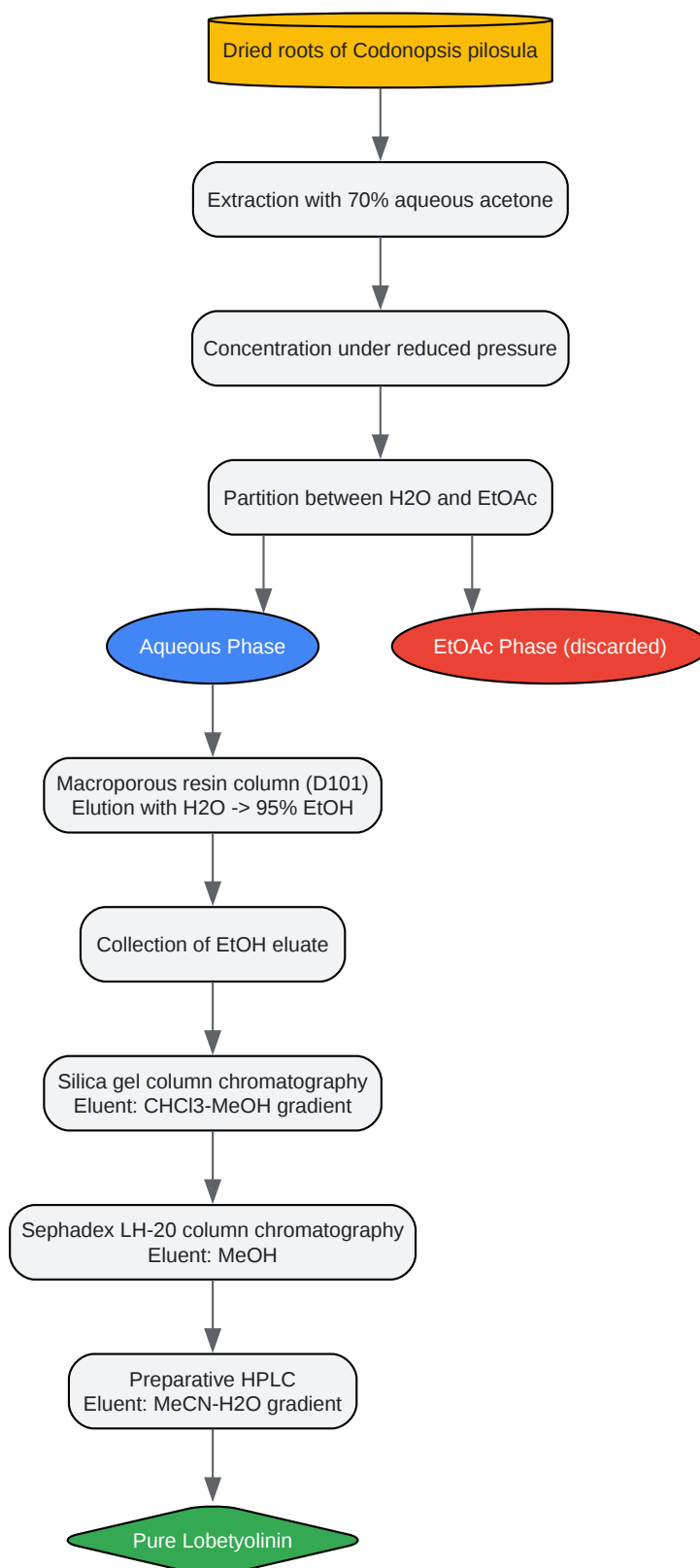
Table 3: Mass Spectrometry and Infrared (IR) Spectroscopic Data for **Lobetyolinin**

Spectroscopic Method	Observed Peaks/Bands	Interpretation
HRESIMS	m/z 581.2312 [M+Na] ⁺	Corresponds to the sodium adduct of C ₂₆ H ₃₈ O ₁₃
IR (KBr)	3400 cm ⁻¹	O-H stretching (hydroxyl groups)
2925 cm ⁻¹	C-H stretching (alkane)	
2250, 2150 cm ⁻¹	C≡C stretching (alkyne)	
1650 cm ⁻¹	C=C stretching (alkene)	
1075 cm ⁻¹	C-O stretching (glycosidic bond)	

Experimental Protocols

Isolation of Lobetyolinin from *Codonopsis pilosula*

The following protocol is a generalized procedure based on established methods for the isolation of polyacetylene glycosides from *Codonopsis pilosula*.



[Click to download full resolution via product page](#)

Figure 1. Workflow for the isolation of **Lobetyolinin**.

Methodology:

- **Extraction:** The air-dried and powdered roots of *Codonopsis pilosula* are extracted with 70% aqueous acetone at room temperature.
- **Concentration and Partitioning:** The extract is concentrated under reduced pressure to remove acetone. The resulting aqueous suspension is then partitioned with ethyl acetate (EtOAc) to remove nonpolar compounds. The aqueous layer is retained.
- **Macroporous Resin Chromatography:** The aqueous phase is subjected to column chromatography on a D101 macroporous resin. The column is first washed with water to remove sugars and other highly polar impurities, followed by elution with a stepwise gradient of ethanol (EtOH) in water (e.g., 30%, 50%, 70%, 95% EtOH). Fractions are monitored by thin-layer chromatography (TLC).
- **Silica Gel Chromatography:** The ethanol fractions containing the target compounds are combined, concentrated, and subjected to silica gel column chromatography. Elution is performed with a gradient of chloroform (CHCl₃) and methanol (MeOH).
- **Size Exclusion Chromatography:** Fractions enriched with **Lobetyolinin** are further purified by size exclusion chromatography on a Sephadex LH-20 column using methanol as the mobile phase.
- **Preparative HPLC:** Final purification is achieved by preparative high-performance liquid chromatography (HPLC) using a C18 column and a mobile phase gradient of acetonitrile (MeCN) and water.

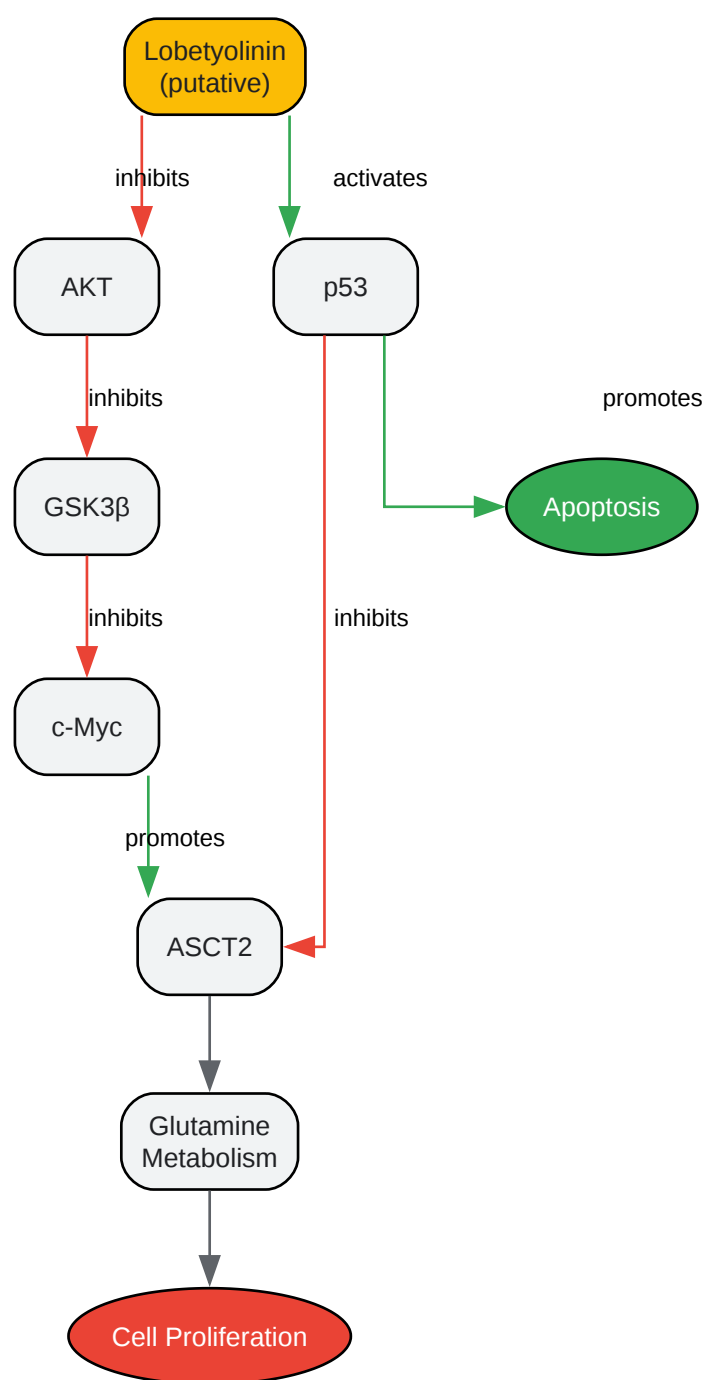
Biological Activity and Signaling Pathways

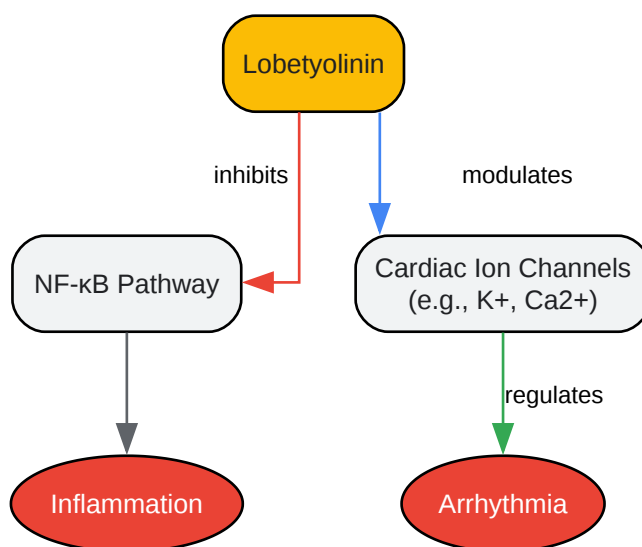
While research on the specific molecular mechanisms of **Lobetyolinin** is still emerging, studies on its aglycone, lobetyol, and the closely related mono-glucoside, lobetyolin, provide significant insights into its potential biological activities and the signaling pathways it may modulate.

Anticancer Activity (Putative)

Lobetyolin has demonstrated anticancer effects in various cancer cell lines. It is hypothesized that **Lobetyolinin** may share similar mechanisms of action. The proposed pathway involves

the modulation of key signaling cascades that regulate cell proliferation, apoptosis, and metabolism.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- To cite this document: BenchChem. [The Structural Elucidation and Biological Significance of Lobetyolinin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1588179#what-is-the-structure-of-lobetyolinin\]](https://www.benchchem.com/product/b1588179#what-is-the-structure-of-lobetyolinin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com